

# Essential Safety and Logistics for Handling D927

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## Compound of Interest

Compound Name: D927

Cat. No.: B10831883

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential safety and logistical information for handling the GLUT4 translocation activator, **D927**. Adherence to these procedural steps will minimize risk and ensure safe operational conduct and disposal.

## Quantitative Data Summary

A summary of the key quantitative data for **D927** is provided in the table below for easy reference.

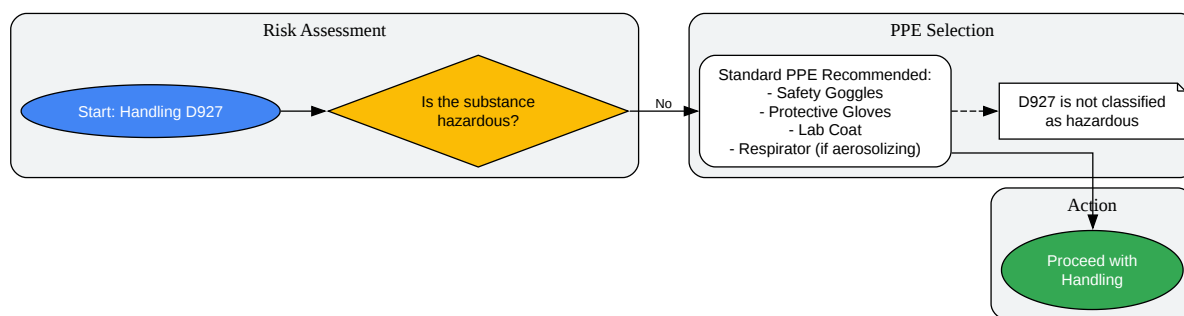
Property	Value
Molecular Formula	C23H21FN4O3S[1]
Molecular Weight	452.50[1]
CAS Number	2253733-37-6[1]

## Personal Protective Equipment (PPE)

While **D927** is not classified as a hazardous substance, standard laboratory best practices for handling chemical compounds should be strictly followed.[1] The following personal protective equipment is recommended to ensure user safety.

## Recommended PPE for Handling D927:

- Eye Protection: Safety goggles with side-shields are essential to protect against accidental splashes.[1]
- Hand Protection: Wear protective gloves to prevent skin contact.[1]
- Body Protection: Impervious clothing, such as a lab coat, should be worn to protect the skin and personal clothing.[1]
- Respiratory Protection: In situations where dust or aerosols may be generated, a suitable respirator is advised.[1]



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Caption: Logical workflow for selecting appropriate PPE when handling **D927**.

## Operational and Disposal Plans

A systematic approach to handling and disposal is critical for maintaining a safe laboratory environment.

## Experimental Protocols and Handling

Safe Handling Precautions:

- Ventilation: Always handle **D927** in a well-ventilated area. The use of a fume hood is recommended to avoid inhalation of any dust or aerosols.[\[1\]](#)
- Avoid Contact: Take measures to avoid contact with the eyes and skin, as well as inhalation.[\[1\]](#)
- Emergency Equipment: Ensure that an eye-wash station and safety shower are readily accessible in the work area.[\[1\]](#)

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water and seek medical attention.[\[1\]](#)
- Skin Contact: Rinse the affected skin area thoroughly with water and remove any contaminated clothing.[\[1\]](#)
- Inhalation: Move to an area with fresh air. If breathing is difficult, provide respiratory support.[\[1\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention.[\[1\]](#)

## Disposal Plan

Proper disposal of **D927** and any contaminated materials is crucial to prevent environmental contamination and ensure personnel safety.

#### Disposal Guidelines:

- Waste Characterization: Although **D927** is not classified as hazardous, it should be disposed of in accordance with local, state, and federal regulations for chemical waste.
- Contaminated Materials: Any materials that have come into contact with **D927**, such as gloves, pipette tips, and empty containers, should be treated as chemical waste.
- Spill Management: In the event of a spill, prevent further leakage and keep the substance away from drains or water sources. Absorb spills with an inert material and decontaminate

surfaces with alcohol. Dispose of the contaminated material according to established laboratory protocols.<sup>[1]</sup>

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
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